

Essential Safety and Logistical Information for Handling 3-DIETHYLAMINOPHENOL

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-DIETHYLAMINOPHENOL

Cat. No.: B049911

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety protocols and logistical plans for **3-diethylaminophenol**.

Chemical Profile and Hazards

3-Diethylaminophenol is a solid substance that is toxic if swallowed and may cause skin, eye, and respiratory irritation.[1][2][3] It is crucial to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area to minimize exposure risks.

Physical and Chemical Properties	
Appearance	Grey to black solid[1][2]
Molecular Formula	C10H15NO[1][2]
Molecular Weight	165.23 g/mol [2]
Melting Point	70-73 °C (158-163.4 °F)[2]
Boiling Point	170 °C (338 °F) at 15 mmHg[2]
Solubility	Insoluble in water[1][4]
Flash Point	141 °C (285.8 °F)[2]

Hazard Identification

Hazard	Description
Acute Oral Toxicity	Toxic if swallowed[1][2]
Skin Corrosion/Irritation	Causes skin irritation[1][2][5]
Serious Eye Damage/Irritation	Causes serious eye irritation[1][2][5]
Specific Target Organ Toxicity	May cause respiratory irritation[1][2]

Operational Plan for Handling 3-DIETHYLAMINOPHENOL

A systematic approach is essential when working with **3-diethylaminophenol**. The following step-by-step procedure ensures a safe operational workflow.

Pre-Experiment Preparations

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment, identifying potential hazards and exposure scenarios.
- Fume Hood: All handling of **3-diethylaminophenol** must be performed in a certified chemical fume hood to ensure adequate ventilation.[3][6]
- PPE Inspection: Before starting, inspect all personal protective equipment for integrity. This includes:
 - Eye Protection: Wear chemical safety goggles or a face shield.[2][6]
 - Hand Protection: Wear appropriate chemical-resistant gloves.[2][6]
 - Body Protection: A lab coat or other protective clothing is mandatory to prevent skin exposure.[2][6]
 - Respiratory Protection: If there is a risk of dust inhalation, use a NIOSH-approved respirator with an appropriate cartridge.[2][4]

- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and in good working order.[2]

Handling and Experimental Procedure

- Weighing and Transfer:
 - Minimize the generation of dust when weighing the solid.[3]
 - Use a spatula for transfers.
 - Close the container immediately after use.[6]
- Dissolving: When dissolving, add the solid to the solvent slowly to avoid splashing.
- Reactions: Be aware that **3-diethylaminophenol** is incompatible with strong oxidizing agents and strong bases.[2][3][6] Reactions with acids are exothermic.[4]
- Heating: The substance is heat-sensitive.[2] Avoid excessive heating.

Post-Experiment Procedures

- Decontamination:
 - Wipe down the work area in the fume hood with a suitable solvent (e.g., alcohol) followed by soap and water.[1][4]
 - Decontaminate all equipment that came into contact with the chemical.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[2]

Emergency Procedures

- Spill Response:
 - In case of a small spill, dampen the solid material with alcohol and transfer it to a suitable container for disposal.[1][4]

- Use absorbent paper dampened with alcohol to clean up any remaining material.[1][4]
- Seal all contaminated materials in a vapor-tight plastic bag for disposal.[1][4]
- For larger spills, evacuate the area and follow emergency response protocols. Isolate the spill area for at least 25 meters for solids.[1]
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present. Seek immediate medical attention.[2][6]
 - Skin Contact: Immediately wash the affected area with plenty of soap and water.[2] Remove contaminated clothing.[6]
 - Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[2][4]
 - Ingestion: If swallowed, call a poison control center or doctor immediately.[2] Do not induce vomiting.[6]

Disposal Plan

Proper disposal of **3-diethylaminophenol** and its waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- Solid Waste: Collect any unused **3-diethylaminophenol** and contaminated disposable materials (e.g., gloves, absorbent paper) in a designated, labeled hazardous waste container.
- Liquid Waste: Solutions containing **3-diethylaminophenol** should be collected in a separate, labeled hazardous waste container for liquid chemical waste.

Container Labeling

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**3-DIETHYLAMINOPHENOL**".
- Indicate the primary hazards (e.g., "Toxic").

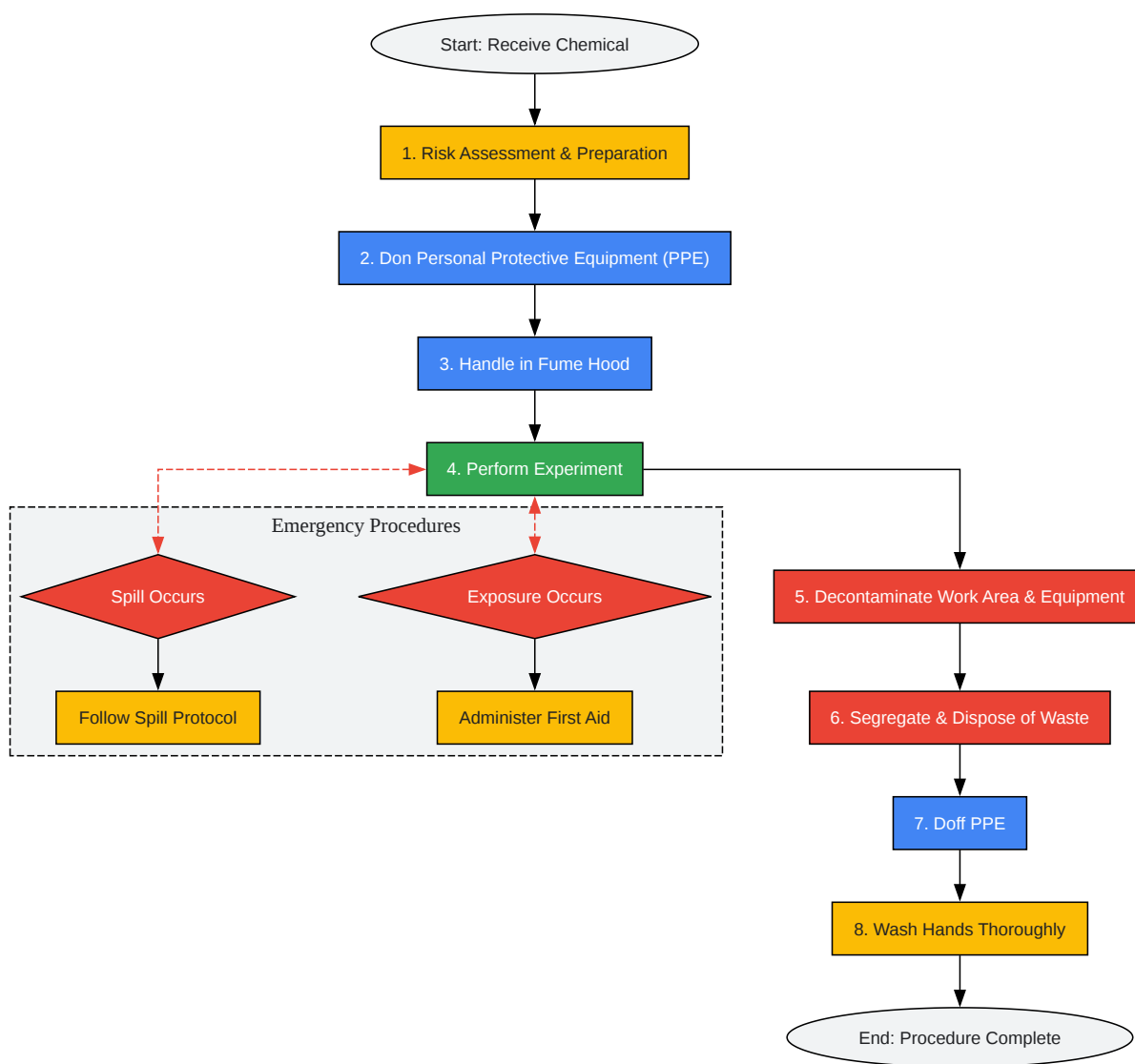
Storage of Waste

- Store waste containers in a designated, well-ventilated, and secure waste accumulation area.
- Keep containers tightly closed.[\[6\]](#)

Final Disposal

- Dispose of all waste containing **3-diethylaminophenol** through an approved hazardous waste disposal company.[\[2\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[6\]](#)

Workflow for Safe Handling of 3-DIETHYLAMINOPHENOL



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com